

An In-Depth Technical Guide on the Physicochemical Properties of N-Cyclohexylpiperidine

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Compound of Interest

Compound Name: *1-Cyclohexylpiperidine*

Cat. No.: *B1196802*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of N-cyclohexylpiperidine. The information herein is intended to support research and development activities by offering detailed data, experimental protocols, and visual representations of key concepts and workflows.

Core Physicochemical Properties

N-cyclohexylpiperidine, a member of the piperidine chemical class, possesses a unique set of properties that make it a significant intermediate in the synthesis of various organic compounds, including active pharmaceutical ingredients (APIs).^{[1][2][3]} Its molecular structure consists of a piperidine ring bonded to a cyclohexyl group at the nitrogen atom.

A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₁ N	[1][4][5][6][7][8][9][10]
Molecular Weight	167.29 g/mol	[1][4][5][6][7][8]
Melting Point	73-74 °C	[4][5][6][11]
Boiling Point	231-234 °C (at 760 Torr) 110-111 °C (at 12 Torr)	[4][5][8]
Density	0.914 g/cm ³ 0.9135 g/cm ³ (at 15.5 °C)	[4][5][8]
Water Solubility	Immiscible	[11]
pKa (Predicted)	10.07 ± 0.20	[11]
logP (Octanol/Water Partition Coefficient)	3.10	[12]

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are crucial for reproducible research. The following sections outline standard experimental protocols that can be applied to N-cyclohexylpiperidine.

The pKa, or acid dissociation constant, is a critical parameter for understanding the ionization state of a molecule at different pH levels. Potentiometric titration is a widely used and reliable method for its determination.[13]

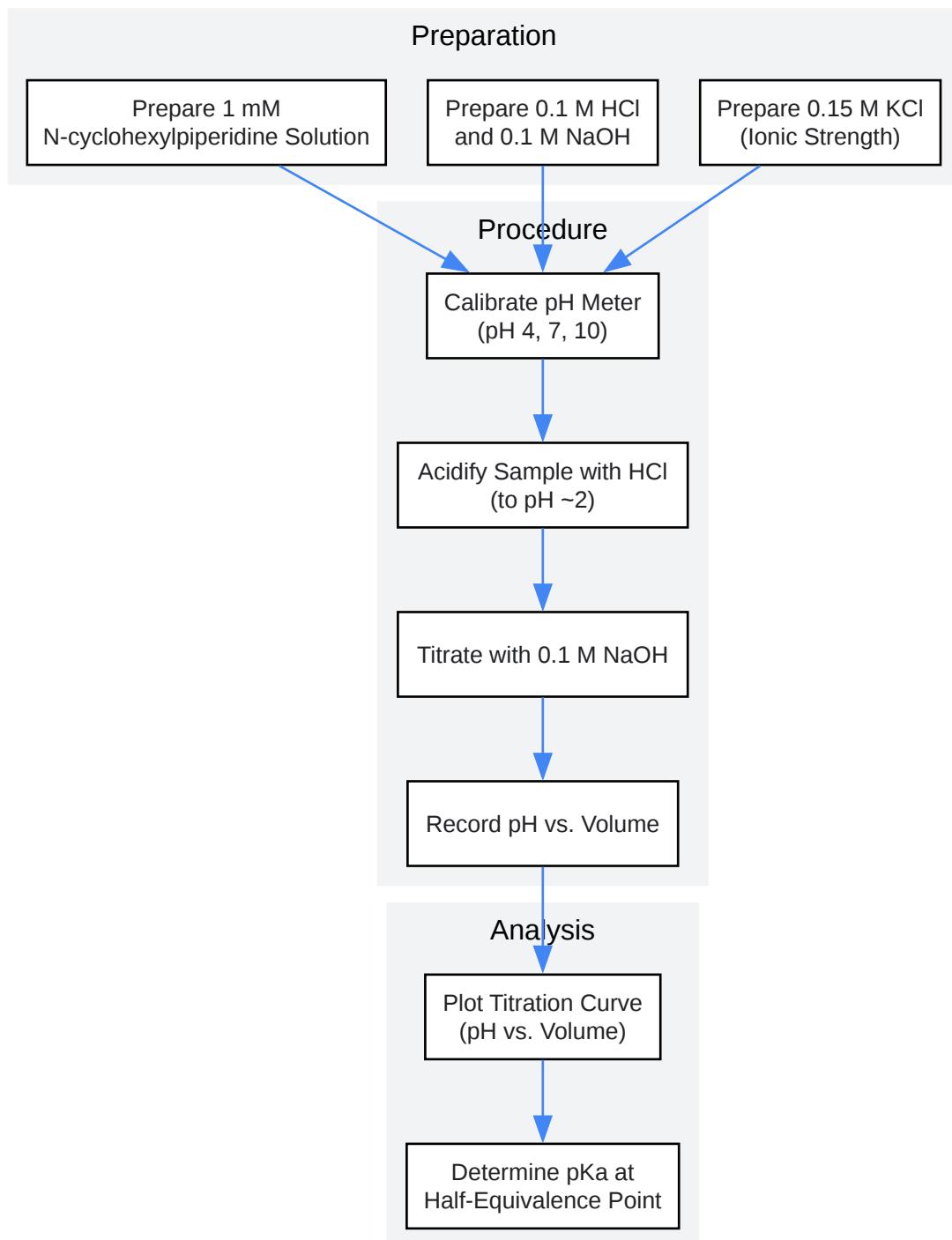
Principle: A solution of the compound is titrated with a strong acid or base, and the pH is measured as a function of the volume of titrant added. The pKa corresponds to the pH at the half-equivalence point, where the concentrations of the protonated and deprotonated species are equal.

Detailed Methodology:

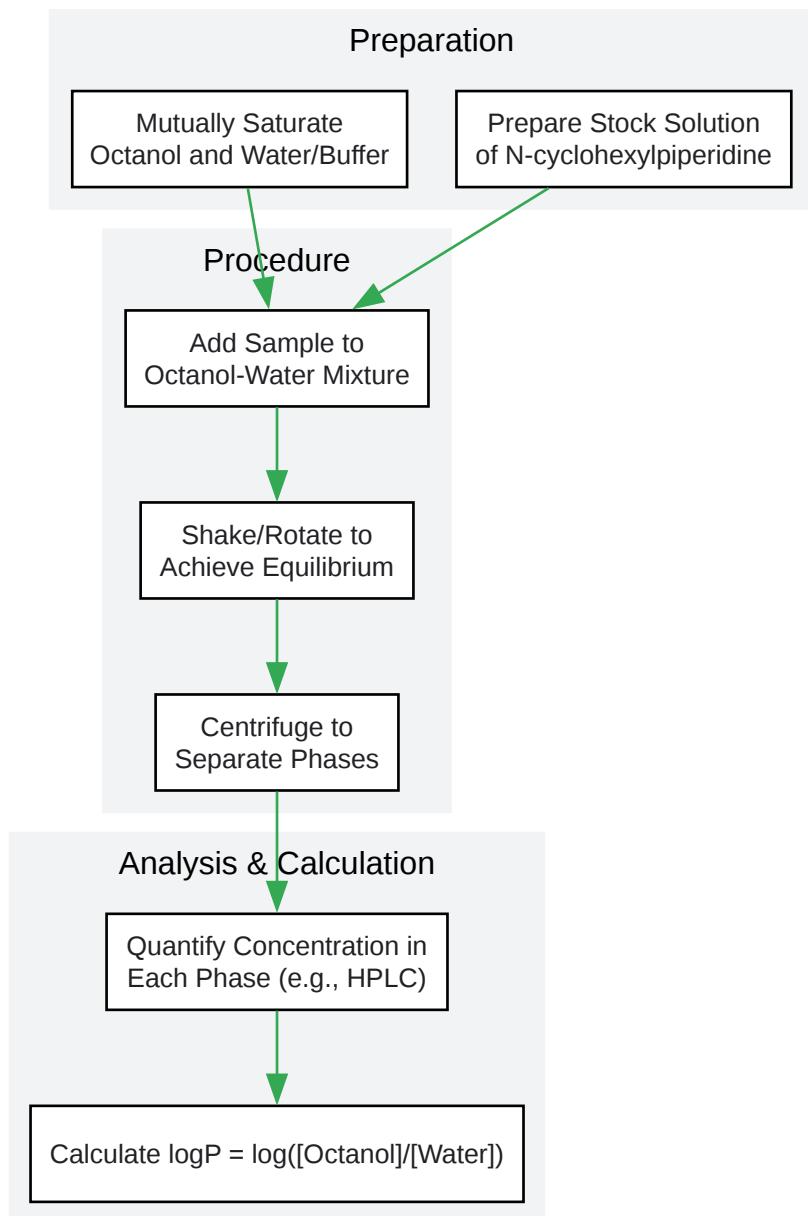
- Preparation of Solutions:

- Prepare a standard solution of N-cyclohexylpiperidine (e.g., 1 mM) in a suitable solvent system (e.g., water or a water-cosolvent mixture).
- Prepare standardized titrant solutions of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH).[\[14\]](#)
- Prepare a solution to maintain constant ionic strength, such as 0.15 M KCl.[\[14\]](#)
- Instrumentation and Calibration:
 - Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10) to ensure accurate measurements.[\[14\]](#)
- Titration Procedure:
 - Place a known volume of the N-cyclohexylpiperidine solution into a reaction vessel equipped with a magnetic stirrer.
 - Immerse the calibrated pH electrode into the solution.
 - To ensure an inert atmosphere, purge the solution with nitrogen gas before and during the titration.[\[14\]](#)
 - For a basic compound like N-cyclohexylpiperidine, first, acidify the solution with 0.1 M HCl to a pH of approximately 1.8-2.0.
 - Begin the titration by adding small, precise increments of the 0.1 M NaOH solution.
 - Record the pH reading after each addition, allowing the reading to stabilize (e.g., drift of less than 0.01 pH units per minute).[\[14\]](#)
- Data Analysis:
 - Plot the measured pH values against the volume of NaOH added to generate a titration curve.
 - The inflection point of the sigmoid curve corresponds to the equivalence point. The pKa is determined from the pH at the half-equivalence point.[\[13\]](#)

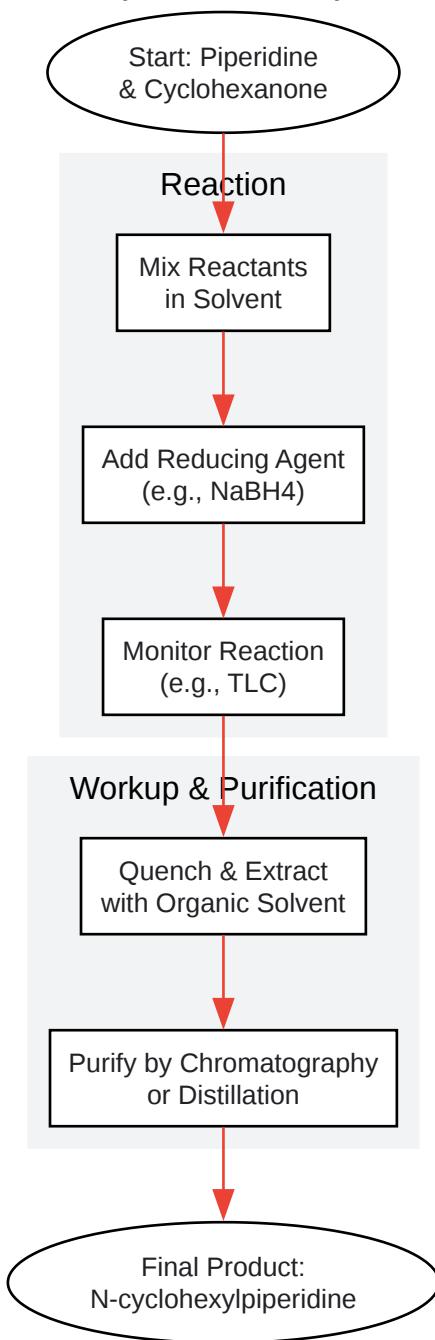
Experimental Workflow: pKa Determination



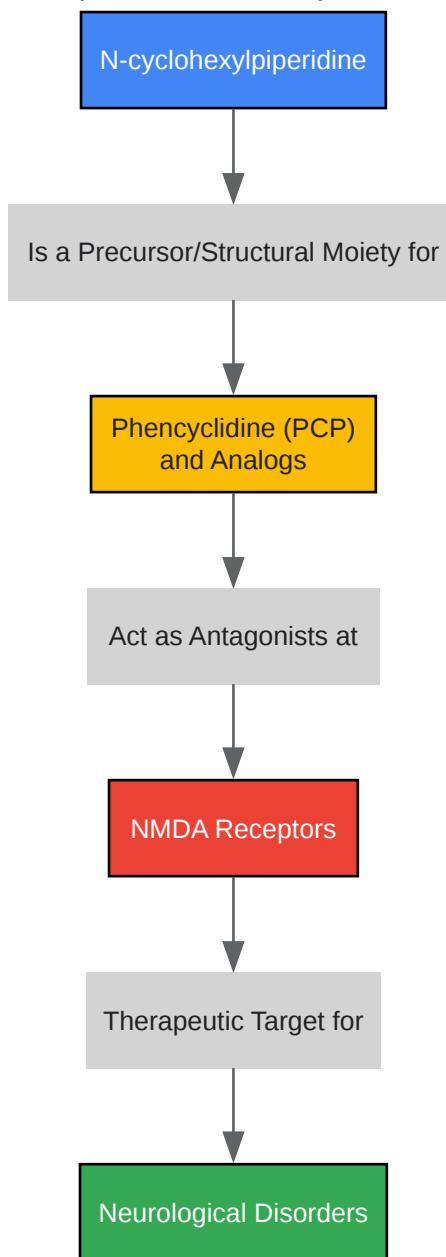
Experimental Workflow: logP Determination



Logical Workflow: Synthesis of N-cyclohexylpiperidine



Relationship to NMDA Receptor Antagonists

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